

# A Technical Guide to 2-Iodophenol-d4: Suppliers, Availability, and Experimental Considerations

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## Compound of Interest

Compound Name: 2-Iodophenol - d4

Cat. No.: B1147133

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the supply and availability of 2-Iodophenol-d4, a deuterated internal standard crucial for a range of analytical and research applications. This document also outlines key experimental considerations and methodologies relevant to its use.

## Introduction to 2-Iodophenol-d4

2-Iodophenol-d4 is a stable, isotopically labeled version of 2-Iodophenol. The incorporation of four deuterium atoms on the phenyl ring provides a distinct mass shift, making it an ideal internal standard for quantitative analysis by mass spectrometry. Its primary applications are in pharmacokinetic studies, metabolic profiling, and as a reference compound in environmental and chemical analysis.

## Supplier and Availability of 2-Iodophenol-d4

The availability of 2-Iodophenol-d4 is currently limited, with a small number of specialized chemical suppliers offering this compound. Researchers may also consider custom synthesis services for specific purity or quantity requirements.

Table 1: Supplier Information for 2-Iodophenol-d4

Supplier	Product Name	CAS Number	Purity	Available Quantities	Price
aromaLAB	2-Iodophenol-d4	1021325-54-1	95% min	Not specified	Price on request[1]
AstaTech, Inc.	2- IODOPHENO L-D4	1021325-54-1	0.95	Not specified	Not specified[2]

Note: Pricing and availability are subject to change. It is recommended to contact the suppliers directly for the most current information.

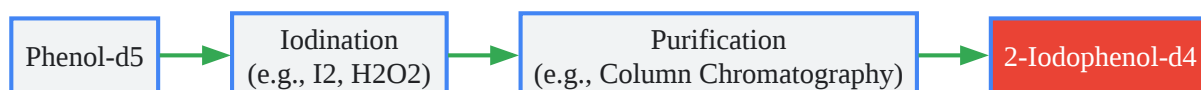
For researchers unable to source 2-Iodophenol-d4 directly, custom synthesis is a viable alternative. Several companies specialize in the custom synthesis of deuterated compounds and can produce 2-Iodophenol-d4 to meet specific research needs.

## Experimental Protocols

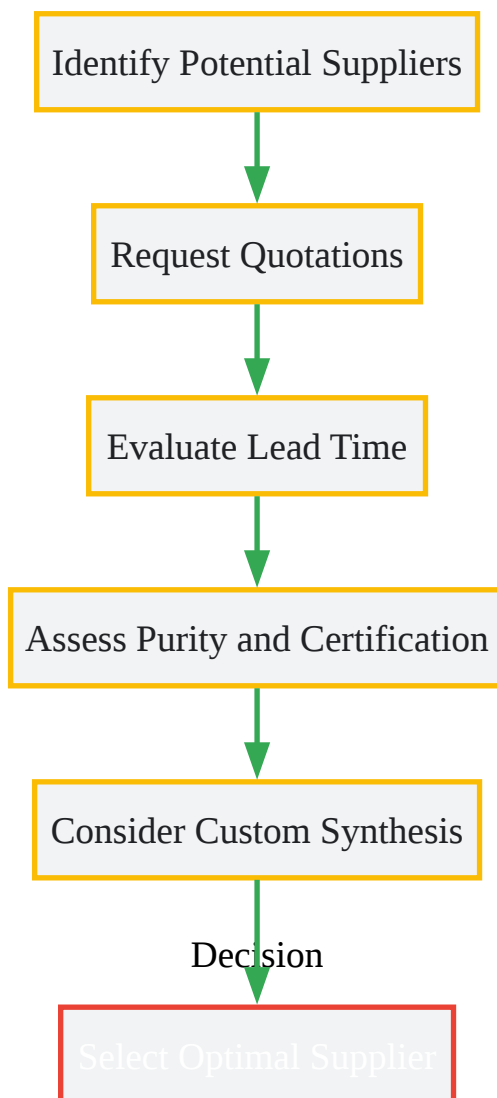
While specific experimental protocols for 2-Iodophenol-d4 are not widely published, methodologies for the non-deuterated analog, 2-Iodophenol, can be readily adapted. The primary adjustments will be in the interpretation of mass spectrometry and NMR data to account for the mass difference and the absence of specific proton signals.

## General Synthesis Approach for Deuterated Phenols

The synthesis of 2-Iodophenol-d4 would likely involve the deuteration of phenol followed by iodination. A general workflow is outlined below.



### Supplier Evaluation



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## References

- 1. aromaLAB Shop - 2-Iodophenol - d4 [shop.aromalab.de]
- 2. AstaTech, Inc. (Page 136) @ ChemBuyersGuide.com, Inc. [chembuyersguide.com]
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